

Application Note: High-Throughput Screening & Profiling of 2-Nitro-5-glyceryl methylaniline

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Compound of Interest

Compound Name: 3-[3-(Methylamino)-4-nitrophenoxy]propane-1,2-diol

CAS No.: 80062-31-3

Cat. No.: B1591018

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Part 1: Introduction & Scientific Rationale[1][2][3]

2-Nitro-5-glyceryl methylaniline is a direct dye primarily used in semi-permanent hair coloring formulations.[1][2][3][4] Structurally, it consists of a nitroaniline core modified with a glyceryl (dihydroxypropyl) ether and a methylamine group.[1][2] This specific substitution pattern imparts unique physicochemical properties: the nitro group acts as a chromophore (yellow-orange), while the glyceryl moiety significantly enhances hydrophilicity compared to unsubstituted nitroanilines.[1][2]

In the context of High-Throughput Screening (HTS), this compound serves two distinct roles:

- **Target Analyte in QC Screening:** Regulatory bodies (e.g., EU SCCS) impose strict limits on dye concentration (<1.0%) and nitrosamine impurities.[1][2][5] HTS workflows are required to screen thousands of formulation batches for compliance.[2]
- **Reference Standard in Safety Profiling:** Due to its specific logP (~0.[1][2]96) and molecular weight, it is used as a model compound in Skin-PAMPA (Parallel Artificial Membrane

Permeability Assay) to validate flux prediction models for hydrophilic penetrants.[1][2]

Mechanism of Action (Analytical)

In Reverse-Phase HPLC (RP-HPLC) screening, the amphiphilic nature of the molecule presents a separation challenge.[1][2] The glyceryl group causes early elution, while the aromatic core drags.[2][5] Successful HTS protocols utilize Ion-Interaction Chromatography to sharpen peak shape and ensure resolution from complex cosmetic matrices.[1][2]

Part 2: Chemical Properties & Preparation[1][2][3]

Property	Data
IUPAC Name	3-[3-(methylamino)-4-nitrophenoxy]propane-1,2-diol
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₅
Molecular Weight	242.23 g/mol
Solubility	Soluble in Water, DMSO, Ethanol; Slightly soluble in oils.[1][2][3]
λ _{max} (Absorbance)	~400 nm (Broad band, solvent dependent)
pKa	Weakly basic (secondary amine)
LogP	~-0.96 (Hydrophilic)

Stock Solution Preparation (HTS Standard)[1][2][3]

- Primary Stock (10 mM): Dissolve 24.2 mg of 2-Nitro-5-glyceryl methylaniline in 10 mL of DMSO. Vortex for 2 minutes. Store at -20°C in amber glass (light sensitive).
- Working Plate (100 μM): Dilute Primary Stock 1:100 into 50:50 Water:Acetonitrile in a 96-well deep-well plate.

Part 3: Protocol A - High-Throughput Analytical Screening (HPLC-PDA)

Objective: Rapid quantification of 2-Nitro-5-glyceryl methylaniline in cosmetic libraries to ensure <1% w/w compliance and absence of nitrosamine precursors.

Instrumentation Setup

- System: UPLC/HPLC system with Autosampler (96-well plate compatible).
- Detector: Photodiode Array (PDA) Detector scanning 220–450 nm.[\[2\]](#)
- Column: Amide-bonded C16 Silica or Phenyl-Hexyl (e.g., 2.1 x 50 mm, 1.7 μ m) for enhanced retention of the polar glyceryl group.[\[1\]](#)[\[2\]](#)

Mobile Phase & Gradient[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

- Solvent A: 10 mM Phosphate Buffer (pH 6.0) + 5 mM Sodium Octanesulfonate (Ion-Pairing Agent).[\[2\]](#)
- Solvent B: Acetonitrile (HPLC Grade).[\[1\]](#)[\[2\]](#)
- Flow Rate: 0.6 mL/min.[\[2\]](#)

Time (min)	% Solvent A	% Solvent B
0.0	95	5
2.0	60	40
3.5	10	90
4.0	95	5

Sample Preparation Workflow (96-Well Format)

- Aliquot: Transfer 50 mg of formulation (cream/gel) into each well of a 96-well filter plate (0.45 μ m PTFE).
- Extraction: Add 950 μ L of Extraction Buffer (50% Acetonitrile / 50% Water).[\[1\]](#)[\[2\]](#)
- Agitation: Shake at 1200 RPM for 10 minutes.

- Filtration: Apply positive pressure or centrifugation (3000 x g, 5 min) to collect filtrate in receiver plate.
- Injection: Inject 2 μ L directly from receiver plate.

Data Logic

- Identification: Match Retention Time (RT) $\pm$ 0.05 min AND UV Spectrum (Max $\sim$ 400 nm) against the standard.
- Quantification: Integrate peak area at 400 nm. Calculate concentration using a 6-point calibration curve (0.1 – 100 μ g/mL).

Part 4: Protocol B - In Vitro Safety Screening (Skin-PAMPA)[1]

Objective: Use 2-Nitro-5-glyceryl methylaniline as a low-permeability reference control in skin penetration assays.

Assay Principle

The Skin-PAMPA (Parallel Artificial Membrane Permeability Assay) mimics the Stratum Corneum.[1][2] The compound's glyceryl group hinders passive diffusion through the lipid-rich membrane, making it an ideal negative control for "high absorption" alerts.[2]

Experimental Steps

- Donor Plate Preparation:
 - Prepare a 50 μ M solution of the compound in PBS (pH 7.4).[2]
 - Add 200 μ L to the Donor wells (Bottom plate).[2]
- Membrane Coating:
 - Coat the PVDF membrane of the Acceptor plate (Top plate) with 4 μ L of Skin-Mimetic Lipid Mixture (Ceramides/Cholesterol/FFA in Dodecane).[1][2]

- Assembly & Incubation:
 - Add 200 μ L of PBS to Acceptor wells.
 - Sandwich the plates and incubate at 32°C (skin temp) for 5 hours in a humidity chamber.
- Analysis:
 - Separate plates.[1][2] Transfer aliquots from both Donor and Acceptor wells to a UV-transparent reading plate.[2]
 - Measure Absorbance at 400 nm.[1][2]

Calculation

Calculate Effective Permeability (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

):

[1]

- Target Result:ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

cm/s (Indicates low skin penetration potential, consistent with safety data).[1][5]

Part 5: Visualization of Workflow



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Figure 1: High-Throughput Analytical Screening Workflow for 2-Nitro-5-glyceryl methylaniline quantification.

Part 6: Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Peak Tailing	Interaction with silanol groups on column.[1][2]	Ensure Ion-Pairing reagent (Na-Octanesulfonate) is present in Mobile Phase A.
Low Recovery	Incomplete extraction from fatty matrices.	Increase Acetonitrile ratio in extraction buffer or use Ultrasonication (15 min).
Shift in RT	pH fluctuation affecting amine ionization.[1][2]	Strictly buffer Mobile Phase A to pH 6.0.
Ghost Peaks	Nitrosamine formation (degradation).[1][2]	Avoid acidic conditions; store samples at 4°C; analyze within 24 hours.

Part 7: References

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